

Commercial Availability and Suppliers of Benzyl 2-bromoethyl ether: A Technical Guide

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Compound of Interest

Compound Name: Benzyl 2-bromoethyl ether

Cat. No.: B032766

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, suppliers, and key technical data for **Benzyl 2-bromoethyl ether** (CAS No. 1462-37-9). This information is critical for researchers and professionals in drug development and organic synthesis who utilize this compound as a reactant or building block.

Chemical and Physical Properties

Benzyl 2-bromoethyl ether is a colorless to pale yellow liquid.^{[1][2][3]} It is an important organic building block used in the synthesis of various compounds, including muscarinic antagonists and macrocyclic antifungal antibiotics.^{[1][3]}

Table 1: Physical and Chemical Properties of **Benzyl 2-bromoethyl ether**

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BrO	[2][3]
Molecular Weight	215.09 g/mol	[3]
Appearance	Clear colorless to pale yellow liquid	[1][3][4]
Boiling Point	254 °C (lit.)	[1]
Density	1.36 g/mL at 25 °C (lit.)	[1]
Refractive Index	n _{20/D} 1.541 (lit.)	[1][3]
Flash Point	>113 °C (>235.4 °F) - closed cup	
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	[2][3]
Storage	Store in a cool, dry place away from light in a tightly sealed container.	[2][4]

Commercial Suppliers and Availability

Benzyl 2-bromoethyl ether is readily available from a variety of chemical suppliers. Purity levels typically range from 96% to over 97%. The following table summarizes a selection of suppliers and their offerings. Please note that pricing and availability are subject to change and should be confirmed with the respective supplier.

Table 2: Commercial Suppliers of **Benzyl 2-bromoethyl ether**

Supplier	Purity	Quantity	Price (USD)	Catalog Number
Sigma-Aldrich	97%	1g	\$32.30	474819
97%	10g	\$206.00	474819	
TCI Chemical	>97.0% (GC)	5g	\$32.00	B2817
>97.0% (GC)	25g	\$96.00	B2817	
Thermo Scientific Chemicals	97%	5g	\$126.50	AC388870050
Oakwood Chemical	Not specified	1g	\$10.00	Not specified
Not specified	5g	\$19.00	Not specified	
Not specified	25g	\$64.00	Not specified	
Matrix Scientific	97%	5g	\$58.00	Not specified
Santa Cruz Biotechnology	Not specified	Not specified	Contact for pricing	sc-239167
Fisher Scientific (TCI America)	97.0+%	5g	\$45.25	B28175G

Experimental Protocols

The synthesis of **Benzyl 2-bromoethyl ether** is a common procedure in organic chemistry laboratories. Below are two detailed experimental protocols for its preparation.

Protocol 1: Synthesis via Bromination of 2-Benzyloxyethanol with N-Bromosuccinimide

This method involves the bromination of 2-benzyloxyethanol using N-bromosuccinimide (NBS) and triphenylphosphine.

Materials:

- 2-Benzyloxyethanol (17.0 g, 111.884 mmol)
- Triphenylphosphine (35.0 g, 134.21 mmol)
- N-Bromosuccinimide (NBS) (23.88 g, 134.21 mmol)
- Dichloromethane (DCM) (170 mL)
- Petroleum ether
- Ethyl acetate

Procedure:

- Dissolve 2-benzyloxyethanol (17.0 g) and triphenylphosphine (35.0 g) in dichloromethane (170 mL) in a reaction vessel.
- Cool the stirred solution to a temperature between -10 °C and -5 °C.
- Slowly add N-bromosuccinimide (23.88 g) in batches, ensuring the reaction temperature is maintained between -10 °C and -5 °C.^[1]
- After the addition is complete, continue to stir the reaction mixture at room temperature for 1 hour.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Once the reaction is complete, concentrate the mixture under reduced pressure.
- Purify the crude product by column chromatography on silica gel, eluting with a 5% ethyl acetate in petroleum ether solution.^[1]
- The final product, **benzyl 2-bromoethyl ether**, is obtained as a light yellow liquid (13.5 g, 56.2% yield).^[1]

Protocol 2: Synthesis via Bromination of 2-Benzyloxyethanol with Carbon Tetrabromide

This alternative method utilizes carbon tetrabromide as the bromine source.

Materials:

- 2-Benzyloxyethanol (25 mL, 0.18 mol)
- Triphenylphosphine (115.2 g, 0.44 mol)
- Pyridine (56.9 mL, 0.70 mol)
- Carbon tetrabromide (61.3 g, 0.18 mol)
- Methylene chloride (1000 mL)
- Methanol (130 mL)
- Hexane
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine

Procedure:

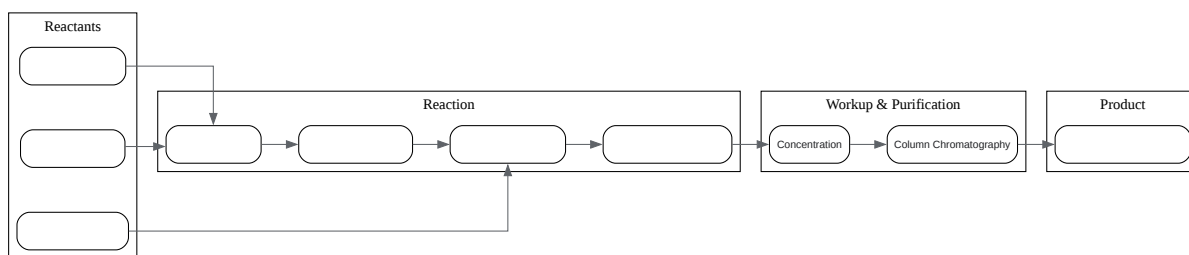
- To an ice-cooled, mechanically stirred solution of 2-benzyloxyethanol (25 mL), triphenylphosphine (115.2 g), and pyridine (56.9 mL) in methylene chloride (1000 mL), add carbon tetrabromide (61.3 g) dropwise.^[5]
- Stir the mixture overnight at room temperature.^[5]
- Add methanol (130 mL) and stir for an additional hour.^[5]
- Evaporate the solvents under reduced pressure.

- Triturate the residue with hexane and concentrate the resulting hexane solution to yield an oil.[5]
- Take up the remaining residue in ethyl acetate and wash with saturated sodium bicarbonate solution and brine.
- Concentrate the ethyl acetate solution to afford a brown oil.
- Triturate this oil with hexane and combine the hexane solution with the oil from the previous trituration.
- Concentrate the combined hexane solutions and purify the residue by column chromatography on silica gel, eluting first with hexane and then with 5% ethyl acetate/hexane to afford (2-bromoethoxymethyl)benzene as an oil (28.8 g, 76% yield).[5]

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **Benzyl 2-bromoethyl ether** as described in Protocol 1.

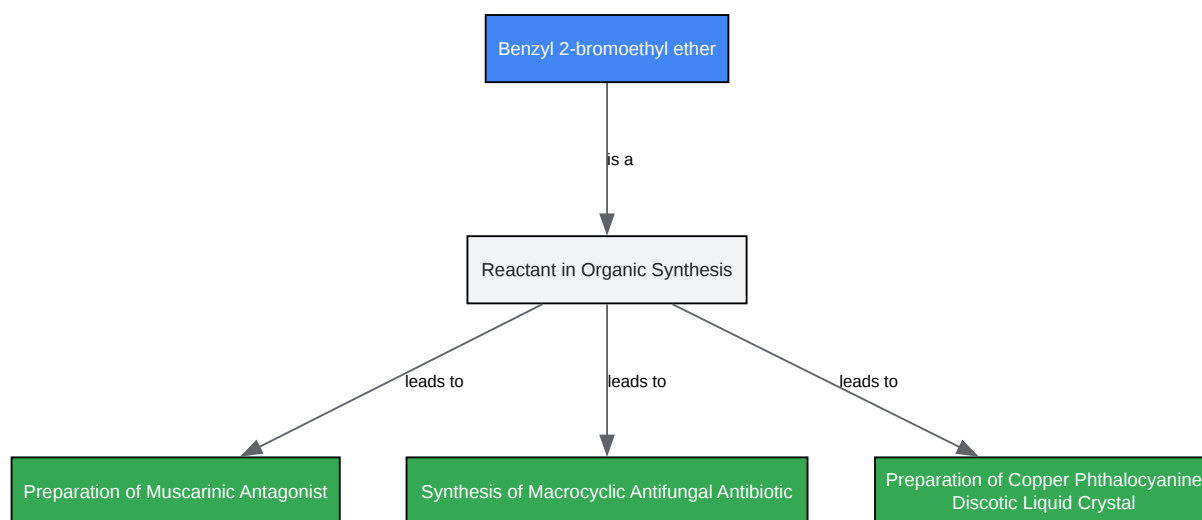


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Caption: Synthesis workflow for **Benzyl 2-bromoethyl ether**.

Logical Relationship of Applications

This diagram shows the relationship of **Benzyl 2-bromoethyl ether** as a key building block in the synthesis of more complex molecules.



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Caption: Applications of **Benzyl 2-bromoethyl ether**.

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References

- 1. Benzyl 2-bromoethyl ether | 1462-37-9 [chemicalbook.com]
- 2. CAS 1462-37-9: benzyl 2-bromoethyl ether | CymitQuimica [cymitquimica.com]

- 3. BENZYL 2-BROMOETHYL ETHER | lookchem [lookchem.com]
- 4. 1462-37-9 | Benzyl 2-bromoethyl ether, 97% [aspirasci.com]
- 5. Synthesis routes of Benzyl 2-bromoethyl ether [benchchem.com]
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